

# Optimizing Icafolin-methyl application rates for different weed species

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## Compound of Interest

Compound Name: Icafolin-methyl

Cat. No.: B15606773

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## Technical Support Center: Optimizing Icafolin-methyl Application

Welcome to the technical support center for **Icafolin-methyl**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing the application of **Icafolin-methyl** for various weed species. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may arise during your experiments.

### Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Icafolin-methyl**?

A1: **Icafolin-methyl** is a novel herbicide that functions by inhibiting tubulin polymerization in plants.[1][2][3][4] Specifically, it is hydrolyzed in the plant to its carboxylic acid form, icafolin, which then binds to  $\beta$ -tubulins, preventing the formation of microtubules.[1] This disruption of the cytoskeleton leads to a halt in cell division and overall growth, ultimately causing the weed to die.[3]

Q2: What is the observable effect of **Icafolin-methyl** on treated weeds?

A2: A unique characteristic of **Icafolin-methyl** is that it causes weeds to remain upright in a "frozen" state after application.[3][5] Instead of wilting and collapsing quickly, the weeds cease

to grow and compete with crops for resources like water, nutrients, and sunlight.[3][5] This "frozen" state results in a mulch-like layer on the soil surface, which can help retain moisture and reduce soil erosion.[5][6]

Q3: What is the general spectrum of weeds controlled by **Icafolin-methyl**?

A3: **Icafolin-methyl** has demonstrated a broad spectrum of activity against both monocotyledonous and dicotyledonous weeds.[2] It is effective on many common and competitive weeds found in various cropping systems, including biotypes that have developed resistance to other herbicides.[1]

Q4: Is **Icafolin-methyl** a pre-emergence or post-emergence herbicide?

A4: **Icafolin-methyl** is primarily a post-emergence herbicide, valued for its strong efficacy when applied to emerged weeds.[2] However, it also exhibits some residual activity in the soil.[2]

## Troubleshooting Guide

Q1: I've applied **Icafolin-methyl**, but the weeds are still standing. Is the herbicide not working?

A1: This is the expected visual effect of **Icafolin-methyl**. The herbicide causes the weeds to enter a "frozen" state where they are no longer growing or competing with the crop, even though they remain physically upright for a period.[3][5] Researchers should assess efficacy not by the rapid collapse of the weed, but by the cessation of growth and eventual necrosis.

Q2: My experimental results show variable efficacy. What are some potential causes?

A2: Variability in herbicide efficacy can be attributed to several factors:

- **Weed Growth Stage:** Post-emergence herbicides like **Icafolin-methyl** are most effective when applied to smaller, actively growing weeds, ideally between 2 to 4 inches in height.[7]
- **Application Coverage:** As a post-emergence herbicide, thorough spray coverage is crucial for optimal performance.[7]
- **Environmental Conditions:** Efficacy can be influenced by temperature, humidity, and light conditions.[8] Applying under cool conditions (around 50°F or less) may reduce effectiveness.[7]

- **Adjuvant Use:** The use of appropriate adjuvants, such as a crop oil concentrate or a methylated seed oil, is recommended to enhance the activity of **Icafolin-methyl**.<sup>[9]</sup>

Q3: How can I be sure I am using the correct application rate for my target weed species?

A3: The optimal application rate will vary depending on the weed species and its growth stage. The provided data table offers a starting point based on greenhouse trials. For field applications, a suggested range is 0.044 to 0.134 lb ai/a (approximately 49.3 to 150.2 g/ha).<sup>[9]</sup> It is recommended to conduct dose-response studies to determine the most effective rate for your specific conditions and target weeds.

## Data on Weed Efficacy

The following table summarizes the herbicidal efficacy of **Icafolin-methyl** against a range of weed species from a greenhouse study.

Weed Species	Common Name	Application Rate (g/ha)	Efficacy (%)
Alopecurus myosuroides	Black-grass	30	98
Alopecurus myosuroides (Resistant)	Resistant Black-grass	30	95
Avena fatua	Wild oat	30	100
Bromus tectorum	Downy brome	30	100
Lolium rigidum	Annual ryegrass	30	100
Lolium sp. (Resistant)	Resistant Ryegrass	30	98
Galium aparine	Cleavers	30	100
Kochia scoparia	Kochia	30	100
Papaver rhoeas	Corn poppy	30	100
Polygonum convolvulus	Wild buckwheat	30	100
Veronica hederifolia	Ivy-leaved speedwell	30	100
Viola tricolor	Wild pansy	30	100
Brachiaria platyphylla	Broadleaf signalgrass	30	100
Digitaria sanguinalis	Large crabgrass	30	100
Echinochloa crus-galli	Barnyardgrass	30	100
Eleusine indica	Goosegrass	30	100
Setaria viridis	Green foxtail	30	100
Sorghum halepense	Johnsongrass	30	100
Amaranthus palmeri	Palmer amaranth	30	100

Amaranthus tamariscinus	Common waterhemp	30	100
Ambrosia elatior	Common ragweed	30	100
Bidens pilosa	Hairy beggarticks	30	100
Chenopodium album	Common lambsquarters	30	100
Pharbitis purpurea	Tall morningglory	30	100

Data adapted from a greenhouse study. Field results may vary.

## Experimental Protocols

A generalized protocol for conducting a post-emergence efficacy trial with **Icafolin-methyl** is provided below. This should be adapted to specific experimental goals and local conditions.

### 1. Experimental Design:

- Utilize a randomized complete block design with a minimum of four replications.
- Include an untreated control plot within each replication for comparison.
- Plot size should be sufficient to allow for accurate application and assessment, with a minimum of 25 m<sup>2</sup>.[\[10\]](#)

### 2. Site Selection and Preparation:

- Select a site with a uniform and sufficient population of the target weed species.
- Ensure the site has uniform topography and soil type.
- If necessary, prepare the site to ensure good crop and weed establishment.

### 3. Herbicide Application:

- Apply **Icafolin-methyl** at the desired rates. A suggested range for field trials is 49.3 to 150.2 g/ha.[\[9\]](#)
- Include a recommended adjuvant, such as a crop oil concentrate or methylated seed oil.[\[9\]](#)
- Apply when weeds are at an early growth stage (e.g., 2-4 inches in height).[\[7\]](#)

- Record environmental conditions at the time of application (temperature, humidity, wind speed, cloud cover).

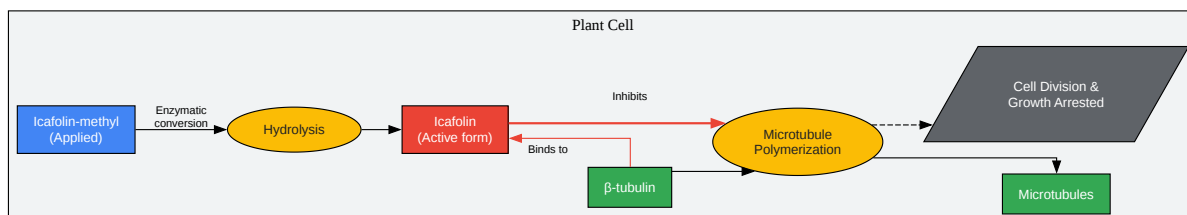
#### 4. Data Collection:

- Assess weed control at regular intervals after application (e.g., 7, 14, 28, and 56 days after treatment).
- Visual ratings of percent weed control are a common method. This should be done by comparing the treated plots to the untreated control.
- Where applicable, collect data on weed biomass and density.
- Assess crop tolerance by visually rating any phytotoxicity symptoms.

#### 5. Statistical Analysis:

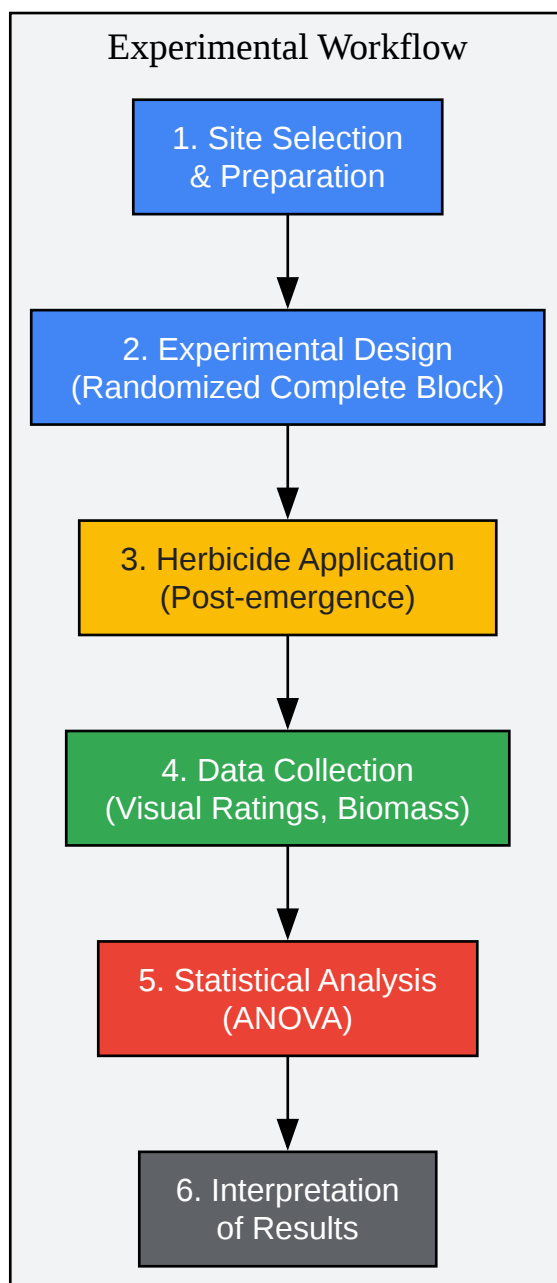
- Subject the collected data to analysis of variance (ANOVA).
- Use appropriate mean separation tests to determine significant differences between treatments.

## Visualizations



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Caption: Signaling pathway of **Icafolin-methyl** in a plant cell.



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## References

- 1. The novel herbicide icafofin-methyl is a plant-specific inhibitor of tubulin polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Icafofin-methyl an innovative broad-spectrum herbicide - American Chemical Society [acs.digitellinc.com]
- 3. vantrumreport.com [vantrumreport.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. What is Icafofin-Methyl? [global-agriculture.com]
- 6. Bayer's Groundbreaking Herbicide, Icafofin-methyl, Poised to Transform Global Agriculture [chemanalyst.com]
- 7. Considerations for Postemergence Herbicides [extension.sdstate.edu]
- 8. Frontiers | Editorial: Herbicide efficacy [frontiersin.org]
- 9. Food Use Data Search [ir4app.cals.ncsu.edu]
- 10. nda.gov.za [nda.gov.za]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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